

# "Antibacterial agent 140 chloride" for in vitro antibacterial assays

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## Compound of Interest

Compound Name: *Antibacterial agent 140 chloride*

Cat. No.: *B15568567*

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## Application Notes and Protocols: Antibacterial Agent 140 Chloride

Disclaimer: The compound "**Antibacterial agent 140 chloride**" is not a recognized designation in publicly available scientific literature. The following application notes and protocols are provided as a representative template for researchers working with novel antibacterial agents. The data presented is hypothetical and intended for illustrative purposes.

## Introduction

**Antibacterial Agent 140 Chloride** (herein referred to as "Agent 140C") is a novel synthetic small molecule with potential broad-spectrum antibacterial activity. These application notes provide detailed protocols for in vitro evaluation of its antibacterial efficacy, including determination of minimum inhibitory and bactericidal concentrations, time-kill kinetics, and anti-biofilm activity.

## Physical and Chemical Properties

Property	Value
Molecular Formula	$C_{20}H_{25}ClN_2O_3$ (Hypothetical)
Molecular Weight	392.88 g/mol (Hypothetical)
Appearance	White to off-white crystalline powder
Solubility	Soluble in DMSO (>50 mg/mL), Ethanol (>20 mg/mL), and sparingly soluble in water (<1 mg/mL)
Storage	Store at -20°C, protect from light and moisture

## In Vitro Antibacterial Activity

The in vitro antibacterial activity of Agent 140C was evaluated against a panel of clinically relevant Gram-positive and Gram-negative bacteria.

## Minimum Inhibitory Concentration (MIC) and Minimum Bactericidal Concentration (MBC)

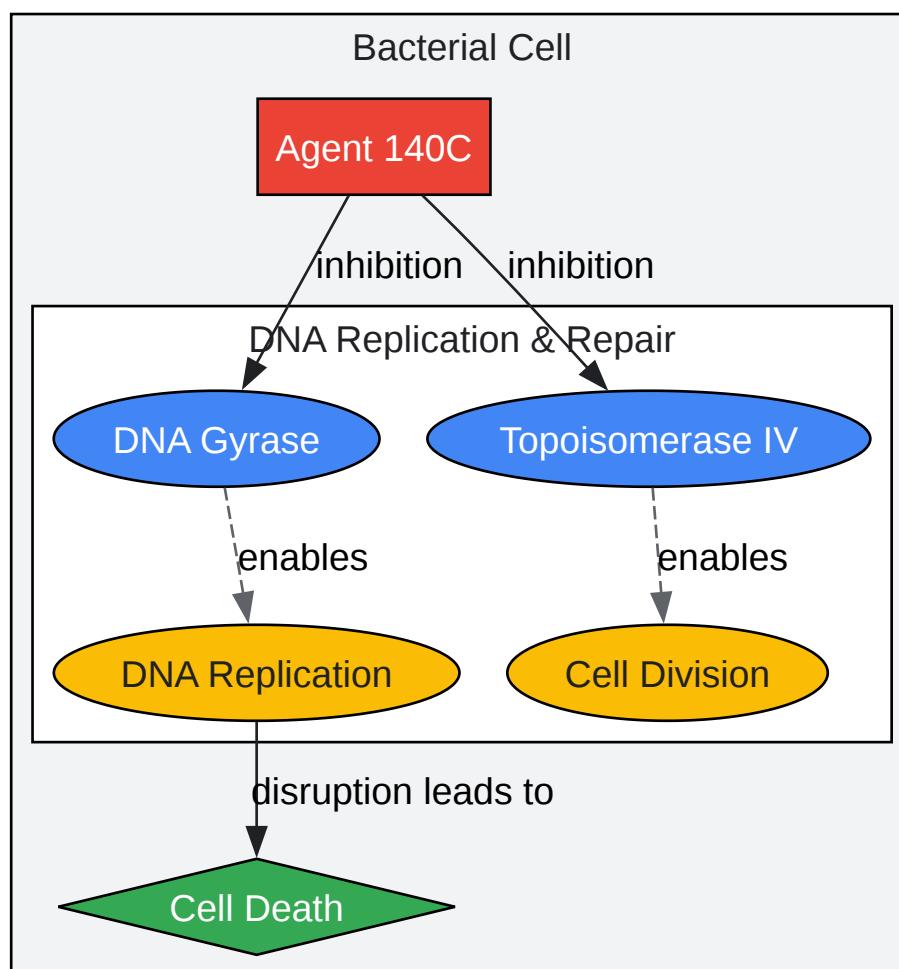
MIC and MBC values were determined using the broth microdilution method following Clinical and Laboratory Standards Institute (CLSI) guidelines.

Table 1: MIC and MBC Values for Agent 140C

Bacterial Strain	Type	MIC (µg/mL)	MBC (µg/mL)
Staphylococcus aureus (ATCC 29213)	Gram-positive	2	4
Enterococcus faecalis (ATCC 29212)	Gram-positive	4	8
Streptococcus pneumoniae (ATCC 49619)	Gram-positive	1	2
Escherichia coli (ATCC 25922)	Gram-negative	8	16
Pseudomonas aeruginosa (ATCC 27853)	Gram-negative	16	>32
Klebsiella pneumoniae (ATCC 700603)	Gram-negative	8	16

## Mechanism of Action (Hypothetical)

Agent 140C is hypothesized to function by inhibiting bacterial DNA gyrase and topoisomerase IV, essential enzymes involved in DNA replication, transcription, and repair. This dual-targeting mechanism can lead to the rapid cessation of cellular processes and eventual cell death.



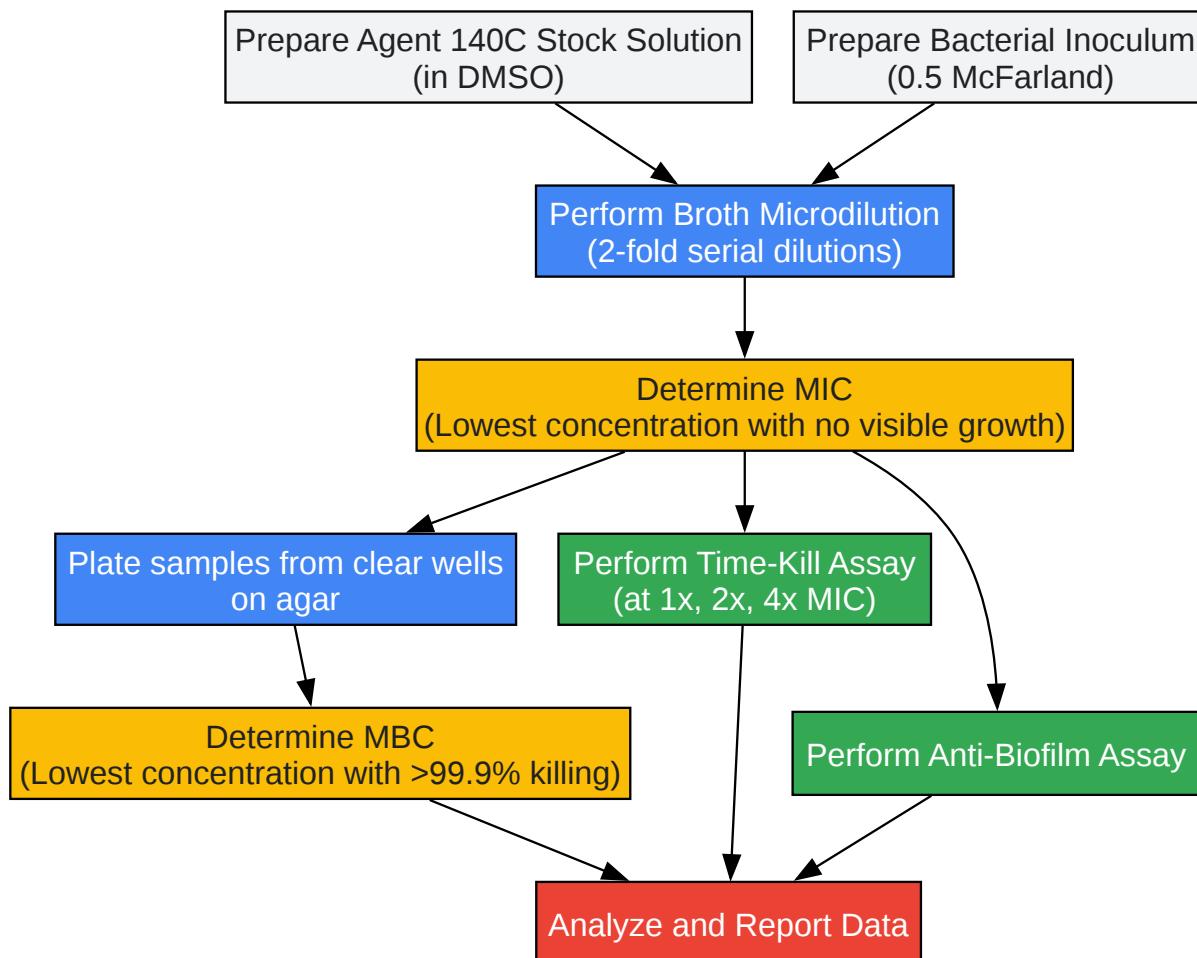
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Caption: Hypothetical mechanism of Agent 140C inhibiting bacterial DNA replication.

## Experimental Protocols

### General Experimental Workflow

The following diagram outlines the general workflow for evaluating the *in vitro* antibacterial properties of a novel compound like Agent 140C.



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- To cite this document: BenchChem. ["Antibacterial agent 140 chloride" for in vitro antibacterial assays]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b15568567#antibacterial-agent-140-chloride-for-in-vitro-antibacterial-assays>

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